

An In-depth Technical Guide to the Physical Properties of Suberic Acid-d12

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Compound of Interest

Compound Name: Suberic acid-d12

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This technical guide provides a comprehensive overview of the known and extrapolated physical properties of **Suberic acid-d12** (Octanedioic acid-d12). Given its primary application as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS, detailed experimental data on its physical characteristics are not extensively published.^[1] This guide synthesizes available information on its non-deuterated analog, Suberic acid, and discusses the anticipated effects of deuteration on these properties.

Core Physical Properties

Suberic acid-d12 is the deuterium-labeled version of Suberic acid, a dicarboxylic acid.^[1] While specific experimental values for the physical properties of the deuterated form are not readily available in published literature, the properties of the non-deuterated form serve as a reliable baseline. The primary difference will be in the molecular weight due to the substitution of 12 hydrogen atoms with deuterium.

Data Presentation: Physical Properties of Suberic Acid and **Suberic Acid-d12**

Property	Suberic Acid (Non-deuterated)	Suberic Acid-d12 (Deuterated)
Molecular Formula	C ₈ H ₁₄ O ₄ [2]	C ₈ H ₂ D ₁₂ O ₄ [3]
Molecular Weight	174.19 g/mol [2]	186.27 g/mol [3]
Appearance	White crystalline solid[4]	White crystalline solid (expected)
Melting Point	140-144 °C[2]	Expected to be very similar to the non-deuterated form.
Boiling Point	230 °C at 15 mmHg[5]	Expected to be slightly higher than the non-deuterated form.
Solubility	Sparingly soluble in water (2.46 g/L); soluble in alcohol. [2]	Expected to have slightly lower solubility in water compared to the non-deuterated form.
Acidity (pKa)	pKa1: 4.526, pKa2: 5.498	Deuteration is known to slightly decrease the acidity of carboxylic acids.[6][7]

Note on the Effects of Deuteration: The substitution of hydrogen with deuterium typically leads to subtle changes in physical properties. The C-D bond is slightly shorter and stronger than the C-H bond, which can lead to minor differences in intermolecular forces. Consequently, the boiling point of **Suberic acid-d12** may be marginally higher, and its solubility in water slightly lower than that of Suberic acid. Deuteration has been observed to decrease the acidity of carboxylic acids.[6][7]

Experimental Protocols

The following are detailed methodologies for the determination of key physical properties of crystalline organic acids like **Suberic acid-d12**.

1. Determination of Melting Point (Capillary Method)

This protocol is based on the standard procedure for determining the melting point of a crystalline solid.

- **Sample Preparation:** A small amount of dry **Suberic acid-d12** is finely ground into a powder.
- **Capillary Loading:** The powdered sample is packed into a thin-walled capillary tube to a height of 2-3 mm.
- **Instrumentation:** A calibrated melting point apparatus is used.
- **Heating:** The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a steady rate (e.g., 1-2 °C per minute) close to the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (initial melting point) and the temperature at which it becomes completely liquid (final melting point) are recorded to define the melting range.^[4] A narrow melting range is indicative of high purity.

2. Determination of Boiling Point (Reduced Pressure)

Due to the high boiling point of dicarboxylic acids, distillation under reduced pressure is necessary to prevent decomposition.

- **Apparatus Setup:** A distillation apparatus is assembled, including a round-bottom flask, a condenser, a receiving flask, and a connection to a vacuum pump. A thermometer is placed to measure the vapor temperature.
- **Sample Introduction:** A sample of **Suberic acid-d12** is placed in the round-bottom flask with boiling chips.
- **Vacuum Application:** The system is evacuated to a specific, stable pressure (e.g., 15 mmHg).
- **Heating:** The sample is heated gently.
- **Data Recording:** The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point at that specific pressure.

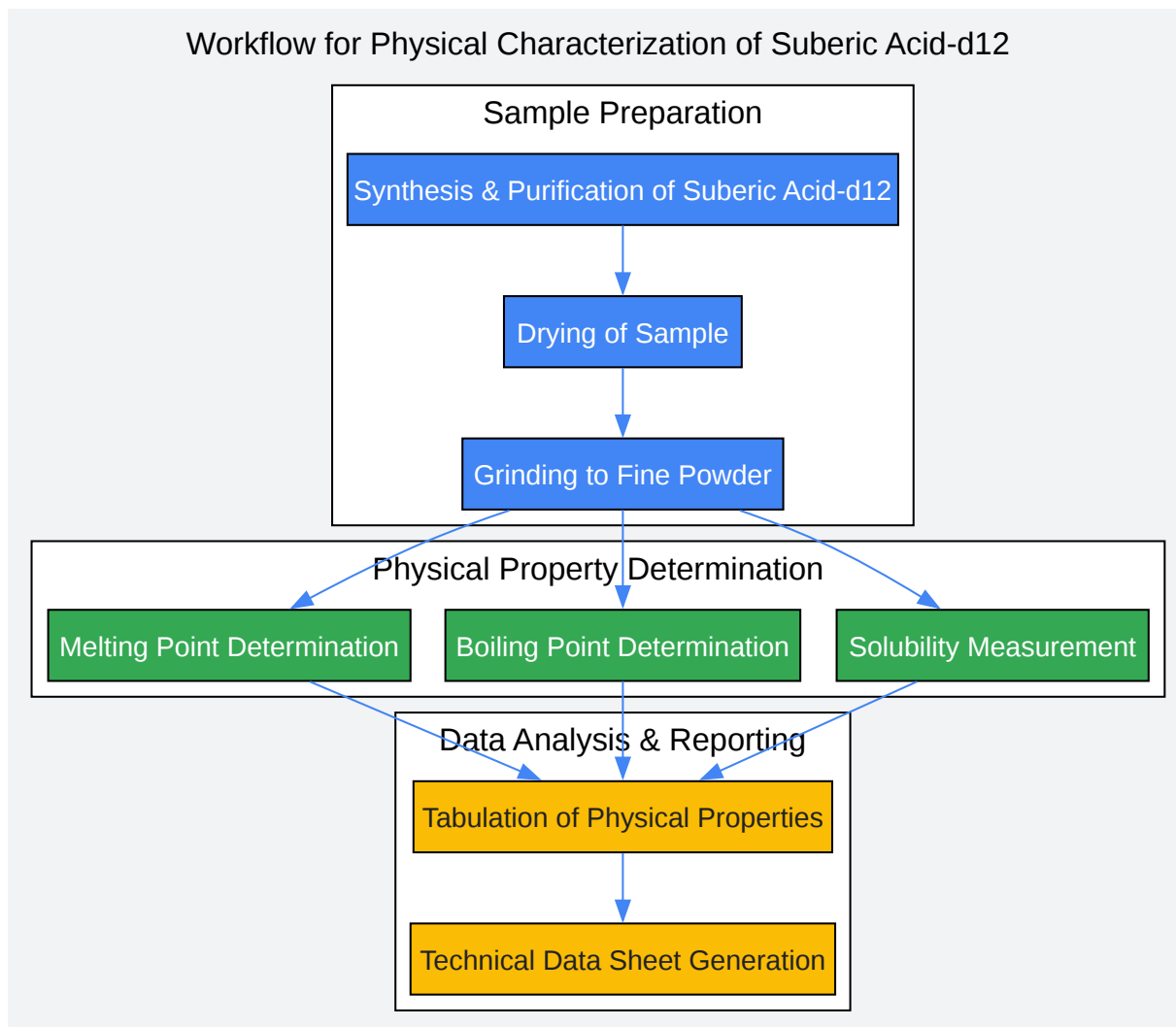
3. Determination of Solubility

This protocol outlines a method to determine the solubility of **Suberic acid-d12** in a solvent, such as water.

- **Preparation of Saturated Solution:** An excess amount of **Suberic acid-d12** is added to a known volume of the solvent in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached and the solution is saturated.
- **Separation:** The undissolved solid is separated from the solution by filtration or centrifugation.
- **Quantification:** A known volume of the clear, saturated solution is carefully removed. The solvent is then evaporated, and the mass of the remaining dissolved **Suberic acid-d12** is determined.
- **Calculation:** The solubility is calculated and expressed as grams of solute per liter of solvent (g/L).

Logical Workflow Diagram

The following diagram illustrates a typical workflow for the physical characterization of a crystalline organic acid like **Suberic acid-d12**.



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Caption: Workflow for the physical characterization of **Suberic Acid-d12**.

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